

Application Note: Cellular Profiling of 4-chloro-N-ethyl-N-phenylpicolinamide

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Compound of Interest

Compound Name: 4-chloro-N-ethyl-N-phenylpicolinamide

Cat. No.: B7500877

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Compound Class: Halogenated Picolinamide Primary Application: Mitochondrial Function Modulation & TSPO Ligand Screening Target Audience: Medicinal Chemists, Cell Biologists, Pharmacology Leads[1]

Introduction & Mechanism of Action

4-chloro-N-ethyl-N-phenylpicolinamide features a pyridine-2-carboxamide core substituted with a chlorine atom at the 4-position and an N-ethyl-N-phenyl amide moiety.[1][2]

Scientific Rationale for Evaluation

- **TSPO Homology:** The N,N-disubstituted carboxamide motif is a privileged scaffold for ligands of the Translocator Protein (18 kDa), located on the outer mitochondrial membrane. [1] Structural analogs (e.g., PK 11195 derivatives) regulate mitochondrial respiration, steroidogenesis, and apoptosis.[1]
- **Amide Geometry:** X-ray crystallography reveals this compound exhibits a preference for cis-amide geometry, where the phenyl and pyridyl rings are proximal.[1] This conformational lock is critical for receptor binding affinity in hydrophobic pockets.[1]

- Metal Chelation: The picolinamide nitrogen and carbonyl oxygen can form bidentate chelates with transition metals (

,

), potentially inhibiting metallo-enzymes or modulating oxidative stress pathways.[1]

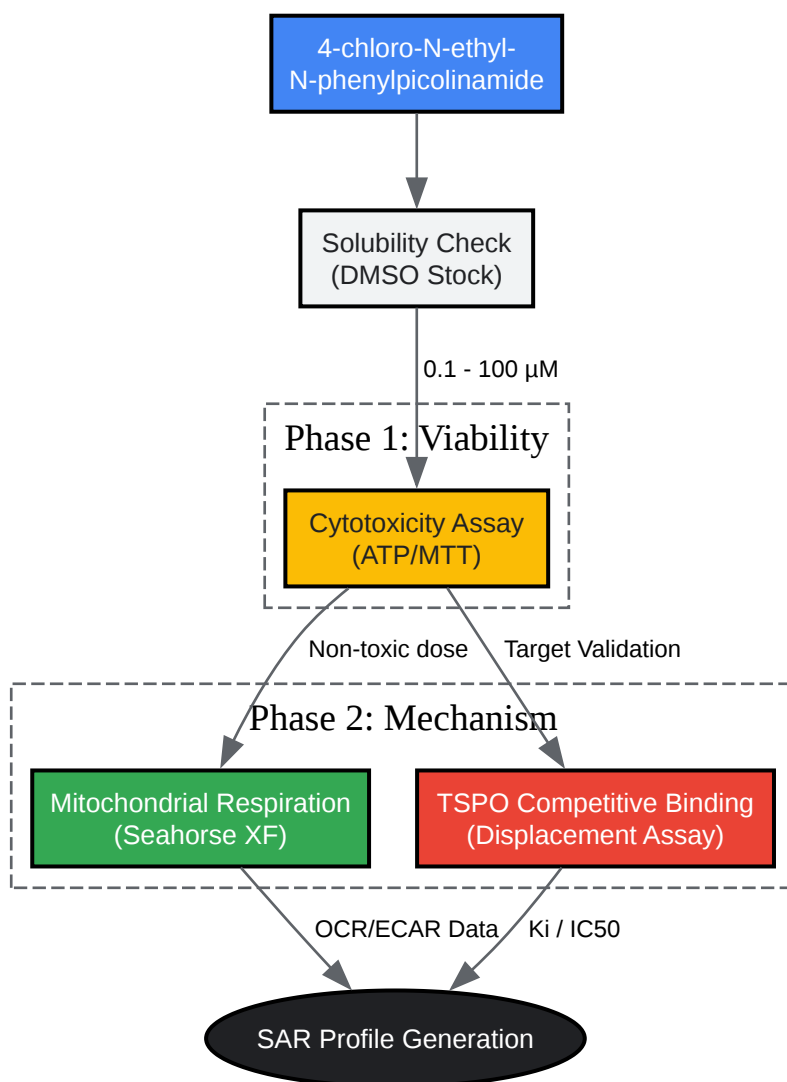
Key Physical Properties[1][3]

- Molecular Weight: ~260.72 g/mol [1]
- LogP: ~2.8–3.2 (Predicted) – Highly lipophilic, cell-permeable.[1]
- Solubility: Low in water; soluble in DMSO, Ethanol, and Chloroform.[1]

Experimental Workflows (Visualized)

Figure 1: Mechanistic Profiling Workflow

This diagram outlines the logical flow for characterizing the compound's activity, moving from solubility to specific mitochondrial interrogation.[1]



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Caption: A stepwise screening hierarchy ensuring non-toxic concentrations are established before specific mitochondrial mechanism validation.

Protocol 1: Preparation & Handling

Objective: Create a stable, precipitation-free stock solution for cell-based assays.

Materials

- Compound: **4-chloro-N-ethyl-N-phenylpicolinamide** (Solid).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Vehicle: DMSO (Dimethyl sulfoxide), Cell culture grade, anhydrous.[\[1\]](#)

- Storage: -20°C, desiccated.

Step-by-Step Procedure

- Weighing: Weigh 2.6 mg of compound into a sterile glass vial.
- Solubilization: Add 1.0 mL of 100% DMSO to yield a 10 mM Stock Solution.
 - Note: Vortex vigorously for 30 seconds. If particulate remains, sonicate at 37°C for 5 minutes.
- Sterilization: Do not filter the DMSO stock (filters may dissolve).[1] Perform filtration only after dilution into aqueous media if necessary.[1]
- Working Solutions:
 - Prepare intermediate dilutions (e.g., 1 mM, 100 µM) in DMSO.[1]
 - Final Assay Concentration: Typically 1 µM – 50 µM.[1]
 - Vehicle Control: Ensure final DMSO concentration in cell culture is <0.5% (v/v) to avoid solvent toxicity.

Protocol 2: Mitochondrial Stress Test (Seahorse XF)

Objective: Determine if the compound acts as a TSPO ligand or respiratory chain inhibitor by measuring Oxygen Consumption Rate (OCR).[1]

Scientific Logic

TSPO ligands often modulate the mitochondrial permeability transition pore (mPTP) or respiration rate.[1] A shift in Basal Respiration or Maximal Respiration indicates mitochondrial engagement.[1]

Materials

- Cells: HepG2 or Microglial BV-2 cells (High TSPO expression).[1]
- Instrument: Seahorse XF Analyzer.

- Reagents: Oligomycin, FCCP, Rotenone/Antimycin A.[1]

Methodology

- Seeding: Plate cells (e.g., 20,000 cells/well) in XF microplates 24h prior to assay.
- Treatment:
 - Remove growth media and wash with XF Assay Media (unbuffered).[1]
 - Incubate cells with **4-chloro-N-ethyl-N-phenylpicolinamide** (Titration: 1, 5, 10, 25 μ M) for 1 hour at 37°C (non-CO₂).[1]
- Injection Strategy (Standard Mito Stress):
 - Port A: Oligomycin (1.5 μ M) – Measures ATP-linked respiration.[1]
 - Port B: FCCP (1.0 μ M) – Measures Maximal Respiration capacity.[1]
 - Port C: Rotenone/Antimycin A (0.5 μ M) – Shuts down ETC (Non-mitochondrial oxygen consumption).[1]
- Data Analysis:
 - Uncoupling Effect: If Basal OCR increases significantly without FCCP, the compound may be a protonophore (uncoupler).[1]
 - Inhibition: If Maximal Respiration (post-FCCP) is blunted compared to control, the compound inhibits the Electron Transport Chain (likely Complex I or II).[1]

Protocol 3: TSPO Competitive Binding Assay

Objective: Validate specific binding to the Translocator Protein using a fluorescent displacement method.[1]

Materials

- Cells: C6 Glioma cells (Rich in TSPO).[1]

- Tracer: FGIN-1-27 (Fluorescent TSPO ligand) or [3H]-PK 11195 (Radioligand - optional).[\[1\]](#)
- Detection: Fluorescence Plate Reader (Ex/Em: ~360/460 nm for FGIN analogs).[\[1\]](#)

Methodology

- Cell Prep: Harvest cells and resuspend in PBS (1×10^6 cells/mL).
- Incubation:
 - Tube A (Blank): Cells + Buffer only.[\[1\]](#)
 - Tube B (Total Binding): Cells + Fluorescent Tracer (10 nM).[\[1\]](#)
 - Tube C (Non-Specific): Cells + Tracer + Excess PK 11195 (10 μ M).[\[1\]](#)
 - Tube D (Test): Cells + Tracer + **4-chloro-N-ethyl-N-phenylpicolinamide** (Gradient: 1 nM to 10 μ M).[\[1\]](#)
- Equilibrium: Incubate for 60 minutes at 4°C (to minimize internalization).
- Wash: Centrifuge (1500 rpm, 5 min), aspirate supernatant, and wash pellet 2x with ice-cold PBS.
- Read: Resuspend pellet in 200 μ L PBS and transfer to a black 96-well plate. Measure Fluorescence.
- Calculation:

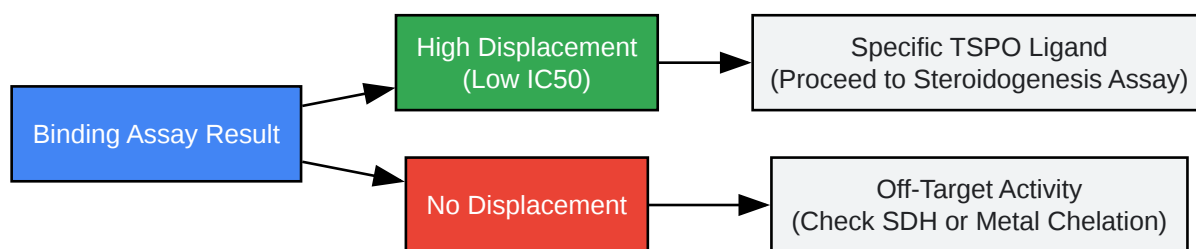
[\[1\]](#)

Data Presentation & Interpretation

Expected Results Table

Assay	Parameter	Observation	Interpretation
Solubility	Turbidity	Clear at 100 μ M in <0.5% DMSO	Suitable for cell assays.[1]
Cytotoxicity	IC50 (24h)	> 50 μ M	Low acute toxicity; safe for functional assays.[1]
Seahorse	Basal OCR	Increased vs Control	Potential uncoupling activity.[1]
Seahorse	Max Respiration	Decreased vs Control	Potential ETC inhibition (Complex I/II).[1]
TSPO Binding	Displacement	Dose-dependent reduction in tracer signal	Specific binding to TSPO confirmed.[1]

Figure 2: Analysis Logic for TSPO vs. Off-Target



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Caption: Decision tree for interpreting binding data. Lack of displacement suggests an alternative mechanism (e.g., metal chelation).[1]

References

- Synthesis & Structure: Prior, T. J., et al. (2015).[1] "Synthesis and structural characterisation of amides from picolinic acid and pyridine-2,6-dicarboxylic acid." Scientific Reports, 5, 9950. [1][4] [Link](#)[1][4]

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- Mitochondrial Assays: Divakaruni, A. S., et al. (2014).[1] "Analysis and interpretation of tensile stress-mediated mitochondrial function." Methods in Enzymology, 547, 309-354.[1] [Link](#)

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